($^{15}N_2$)-1H-Imidazole in Structural Biology: An In-depth Technical Guide

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Compound of Interest

Compound Name: *(~15~N_2_)-1H-Imidazole*

CAS No.: *74362-46-2*

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Introduction: The Unique Significance of the Imidazole Moiety

In the intricate landscape of protein architecture and function, the imidazole side chain of the histidine residue holds a position of exceptional importance. Its pKa is near physiological pH, allowing it to act as both a proton donor and acceptor in critical enzymatic reactions and to participate in metal coordination.[1][2] Understanding the precise structural and electronic state of histidine's imidazole ring is therefore paramount to deciphering protein mechanisms. The introduction of stable isotopes, particularly Nitrogen-15 (^{15}N), has revolutionized our ability to probe these systems with unparalleled precision.[3][4] This guide provides a comprehensive overview of the applications of doubly-labeled ($^{15}N_2$)-1H-Imidazole and its integration into histidine residues for advanced structural biology studies, with a focus on Nuclear Magnetic Resonance (NMR) spectroscopy.

Chapter 1: Foundational Principles of ($^{15}N_2$)-1H-Imidazole as a Probe

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The strategic replacement of the common ^{14}N isotope with ^{15}N is a cornerstone of modern biomolecular NMR.[3] Unlike ^{14}N, the ^{15}N nucleus possesses a nuclear spin of 1/2, making it ideal for high-resolution NMR studies.[3] Doubly labeling the imidazole ring with two ^{15}N atoms provides distinct spectroscopic handles for each nitrogen, enabling the precise characterization of its chemical environment.

The power of ($^{15}N_2$)-1H-Imidazole lies in the sensitivity of its ^{15}N chemical shifts to its protonation and tautomeric state. The imidazole ring can exist in three primary forms at physiological pH: a protonated (cationic) state and two neutral tautomers, the Nτ-H (or Nε2-H) and Nπ-H (or Nδ1-H) forms.[1][5] Each of these states yields a unique ^{15}N NMR signature, allowing researchers to unambiguously identify the form present in a protein's active site or at a protein-ligand interface.

State of Imidazole Ring	Typical ^{15}N Chemical Shift Range (ppm)	Key Characteristics
Protonated (Cationic)	~200-220 ppm	Both nitrogen atoms are protonated. Found at lower pH.
Neutral Nτ-H Tautomer	Nτ-H: ~170 ppm, Nπ: ~250 ppm	Proton is on the Nε2 nitrogen (in histidine).
Neutral Nπ-H Tautomer	Nπ-H: ~170 ppm, Nτ: ~250 ppm	Proton is on the Nδ1 nitrogen (in histidine).
Deprotonated (Anionic)	~260-270 ppm	Both nitrogen atoms are deprotonated. Found at higher pH.
(Note: Chemical shifts are approximate and can vary based on the local chemical environment.)		

Chapter 2: Deciphering Histidine Tautomeric States in Proteins

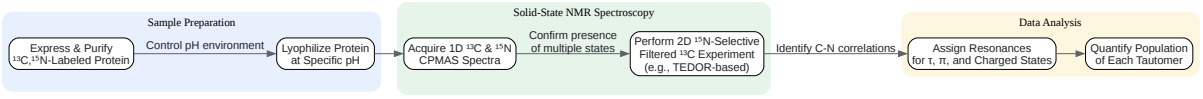
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The "Why": The tautomeric state of a histidine residue is not a trivial detail; it dictates hydrogen bonding patterns, electrostatic interactions, and catalytic activity.[2][5] For instance, in many enzymes, one tautomer may be active while the other is not. Differentiating these states is therefore critical for a mechanistic understanding of protein function.[5]

Solid-state NMR (ssNMR) spectroscopy, particularly with ^{13}C and ^{15}N labeling, has emerged as a powerful tool for this purpose.[1][5] Experiments like Transferred Echo Double Resonance (TEDOR) can be used to selectively filter for carbon signals that are directly bonded to a protonated or non-protonated nitrogen, thereby distinguishing the tautomers.[2][5]

Experimental Workflow: Tautomer Identification via ssNMR

The following workflow outlines a general approach for determining the tautomeric state of a ^{13}C,^{15}N-labeled histidine residue within a protein using solid-state NMR.



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Caption: Workflow for Histidine Tautomer Determination.

Protocol: ^{15}N-Selectively Filtered ^{13}C Solid-State NMR

This protocol is adapted from methodologies designed to differentiate histidine tautomeric states.[5][6]

- Protein Expression and Labeling: Express the protein of interest in E. coli using a minimal medium containing $^{15}NH_4Cl$ as the sole nitrogen source and [U-^{13}C]-glucose as the sole carbon source.[7][8] This ensures uniform incorporation of both isotopes.

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- Sample Preparation: After purification, prepare the protein sample by lyophilization from a buffer at the desired pH to trap the relevant tautomeric and protonation states.[5]

- NMR Spectrometer Setup: Pack the lyophilized protein into a solid-state NMR rotor. Experiments are typically performed on a high-field spectrometer equipped with a Cross-Polarization Magic Angle Spinning (CP/MAS) probe.

- Initial Spectra Acquisition: Acquire standard 1D ^{13}C and ^{15}N CP/MAS spectra to confirm the presence of labeled histidine and to get a preliminary view of the potential heterogeneity of states.[2][6]

- Selective Filtering Experiment: Employ a 1D or 2D ^{15}N selectively filtered ^{13}C experiment. A common approach is a TEDOR-based pulse sequence.[2][6]

  - Causality: The TEDOR filter exploits the dipolar coupling between directly bonded ^{13}C and ^{15}N nuclei. By applying a selective ^{15}N pulse at the chemical shift corresponding to either protonated (~170 ppm) or non-protonated (~250 ppm) nitrogens, you can selectively observe the ^{13}C signals attached to that specific type of nitrogen.

  - Execution:

    - To detect carbons attached to non-protonated nitrogens (present in neutral tautomers), apply a selective 180° pulse centered on the non-protonated ^{15}N region (~250 ppm). This will allow signals from Cδ2 (in the τ state) and Cγ (in the π state) to be observed.

    - To detect carbons attached to protonated nitrogens (present in neutral and charged states), apply the selective pulse to the protonated ^{15}N region (~170 ppm). This will reveal Cδ2 and Cγ in the charged state, Cγ in the τ state, and Cδ2 in the π state.

- Data Analysis: By comparing the spectra with and without the selective filters, one can unambiguously assign the ^{13}C resonances to each specific tautomeric and protonation state present in the sample.[5]

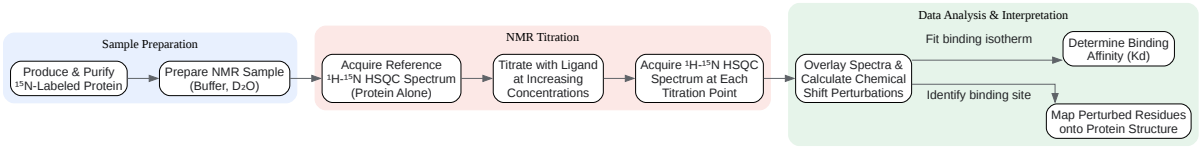
Chapter 3: Probing Protein-Ligand Interactions & Drug Discovery

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The "Why": Identifying which parts of a protein interact with a small molecule is a cornerstone of drug discovery and functional annotation.[9][10] ^{15}N labeling provides an exquisite method to map these binding interfaces at single-residue resolution. The most common technique is the ^{1}H-^{15}N Heteronuclear Single Quantum Coherence (HSQC) experiment, which produces a spectrum where each peak corresponds to a specific backbone N-H group in the protein.[7][11]

When a ligand binds, the chemical environment of nearby N-H groups changes, causing their corresponding peaks in the HSQC spectrum to shift. This phenomenon is known as Chemical Shift Perturbation (CSP).[11][12] By monitoring these shifts, we can map the binding site on the protein's surface.

Experimental Workflow: Chemical Shift Perturbation (CSP) Mapping



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Caption: Workflow for Protein-Ligand Interaction Mapping by NMR.

Protocol: ^{1}H-^{15}N HSQC Titration Experiment

This protocol outlines the steps for a typical CSP mapping experiment.[8][10]

- Protein Expression: Express the target protein in a minimal medium where $^{15}NH_4Cl$ is the only nitrogen source.[13]

- Sample Preparation: Purify the ^{15}N-labeled protein and exchange it into a suitable NMR buffer (e.g., 25 mM phosphate, 50 mM NaCl, pH 6.5). The final sample should be ~0.1-1.0 mM in concentration and contain 5-10% D_2O for the spectrometer lock.[13]

- Reference Spectrum: Acquire a high-quality 2D ^{1}H-^{15}N HSQC spectrum of the protein alone. This is the reference "apo" state.

- Ligand Titration: Prepare a concentrated stock solution of the ligand (which could be an imidazole-containing drug candidate) in the same NMR buffer. Add small aliquots of the ligand stock to the protein sample to achieve a series of increasing molar ratios (e.g., 1:0.25, 1:0.5, 1:1, 1:2, 1:5, etc.).

- Acquire Spectra: After each addition of the ligand, allow the sample to equilibrate and acquire another ^{1}H-^{15}N HSQC spectrum.

- Data Analysis:

  - Causality: The binding of the ligand alters the local magnetic field around the amide protons and nitrogens in and near the binding pocket. This change in the electronic environment directly causes a shift in their resonance frequencies.

  - Execution: Overlay all the HSQC spectra. Track the movement of each peak across the titration. Calculate the weighted average chemical shift perturbation (CSP) for each residue using the formula: $\Delta\delta = [(\Delta\delta_H)^2 + (\alpha * \Delta\delta_N)^2]^{1/2}$, where $\Delta\delta_H$ and $\Delta\delta_N$ are the changes in the proton and nitrogen chemical shifts, and α is a scaling factor (typically ~0.2) to account for the different chemical shift ranges.[11]

- Mapping and Affinity: Plot the CSP values against the protein sequence. Residues with the largest perturbations are inferred to be at or near the binding interface.[11] By fitting the chemical shift changes versus ligand concentration, a dissociation constant (Kd) can often be determined.

Chapter 4: Advanced Applications in Hyperpolarized NMR

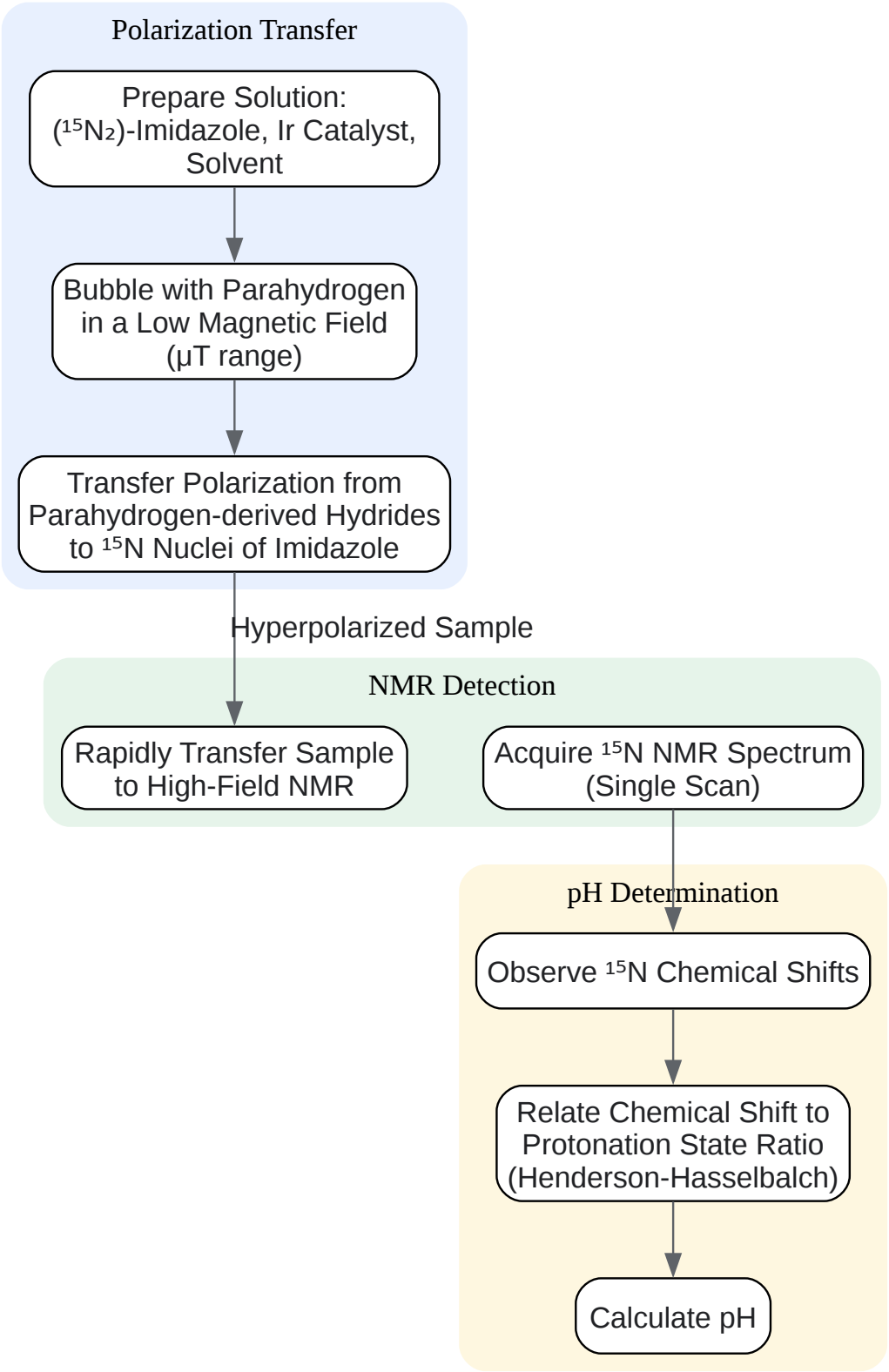
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The "Why": A major limitation of NMR is its inherent low sensitivity. Hyperpolarization techniques can boost the NMR signal by several orders of magnitude, enabling real-time metabolic imaging and in vivo sensing applications that would otherwise be impossible.[14][15] ($^{15}N_2$)-1H-Imidazole is an outstanding candidate for hyperpolarization due to its favorable chemical properties and low toxicity.[14][16]

Signal Amplification by Reversible Exchange (SABRE) is a cost-effective method that uses parahydrogen to dramatically increase the nuclear spin polarization of a substrate.[14][15] When applied to ($^{15}N_2$)-1H-Imidazole, the resulting hyperpolarized molecule becomes a highly sensitive pH probe. Protonation of one of the ^{15}N atoms causes a large chemical shift change of ~30 ppm, making it possible to measure pH in vivo.[14][16]

Experimental Workflow: Hyperpolarized pH Sensing with SABRE-SHEATH

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Caption: Workflow for SABRE-SHEATH Hyperpolarization of ($^{15}N_2$)-Imidazole.

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Protocol: SABRE-SHEATH Hyperpolarization for pH Measurement

This protocol is based on established methods for hyperpolarizing ^{15}N heterocycles.[14][16]

- Sample Preparation: Prepare a solution containing ~0.1 M ($^{15}N_2$)-1H-Imidazole, ~4 mM of an Iridium-IMes catalyst, and a suitable solvent mixture (e.g., methanol:aqueous buffer).[14]
- Hyperpolarization Step (SABRE-SHEATH):
  - Causality: The process occurs in a low magnetic field. Parahydrogen and the ($^{15}N_2$)-1H-Imidazole ligand reversibly bind to the iridium catalyst. In this transient complex, the spin order of the parahydrogen-derived hydrides is transferred to the ^{15}N nuclei of the imidazole via the J-coupling network. This dramatically increases the ^{15}N polarization far beyond its thermal equilibrium state.
  - Execution: Place the sample in a magnetic shield to create a microtesla field environment. Bubble parahydrogen gas through the solution for a set period (e.g., 30 seconds) to facilitate the reversible exchange and polarization transfer.[15]
- Detection: Rapidly transfer the now hyperpolarized sample into a high-field NMR spectrometer.
- Data Acquisition: Immediately acquire a single-scan ^{15}N NMR spectrum. The hyperpolarized signal is transient and decays with the spin-lattice relaxation time (T_1).
- Analysis: The observed ^{15}N chemical shift will be a population-weighted average of the protonated and deprotonated forms of imidazole. Since the chemical shifts of these two states are known and separated by ~30 ppm, and the pKa is ~7.0, the observed shift can be directly used to calculate the pH of the solution.[14]

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